

"physical and chemical properties of Lanthanum(III) nitrate"

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An In-depth Technical Guide to Lanthanum(III) Nitrate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Lanthanum(III) nitrate**, with a focus on its hydrated form, **Lanthanum(III) nitrate hexahydrate** ($\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$). The document includes quantitative data, detailed experimental protocols, and visualizations to support research and development activities.

Physical Properties

Lanthanum(III) nitrate is a white, crystalline solid that is highly soluble in water and other polar solvents.^{[1][2][3]} It is most commonly available as a hexahydrate, which is hygroscopic and can absorb moisture from the air.^{[1][4][5]}

Quantitative Physical Data

The key physical properties of **Lanthanum(III) nitrate** and its common hexahydrate form are summarized in the table below.

Property	Lanthanum(III) Nitrate (Anhydrous)	Lanthanum(III) Nitrate Hexahydrate	References
Chemical Formula	La(NO ₃) ₃	La(NO ₃) ₃ · 6H ₂ O	[6][7]
Molar Mass	324.92 g/mol	433.01 g/mol	[7][8][9]
Appearance	-	White crystalline solid	[1][7][9][10]
Melting Point	-	40 °C (104 °F)	[6][7]
Boiling Point	Decomposes	126 °C (259 °F) (decomposes)	[6][7][11]
Water Solubility	Very soluble	158 g/100 mL (25 °C)	[5][6][11]
pH	-	3.4 (50g/L solution at 25 °C)	[5][11]
Sensitivity	-	Hygroscopic	[1][4][5]

Chemical Properties

Solubility

Lanthanum(III) nitrate hexahydrate exhibits high solubility in water and is also soluble in polar organic solvents such as ethanol and acetone.[1][6][11] This property makes it a versatile precursor for various chemical syntheses.

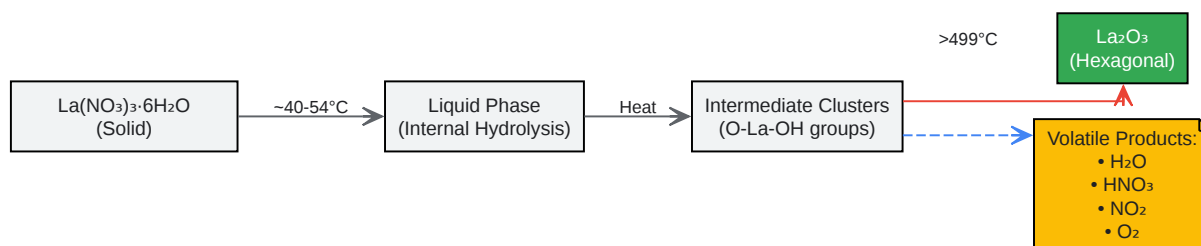
Thermal Decomposition

The thermal decomposition of **Lanthanum(III) nitrate** hexahydrate is a complex, multi-stage process.[12][13]

- Initial Stage: The compound melts in its own water of crystallization around 40-54°C.[6][13] This is followed by internal hydrolysis and condensation, leading to the formation of intermediate clusters containing O-La-OH groups.[12][13]
- Intermediate Stage: At higher temperatures, these intermediates undergo further degradation, releasing water, nitric acid, nitrogen dioxide, and oxygen.[12][13]

- Final Product: The final decomposition product, typically formed at temperatures around 499°C, is hexagonal Lanthanum(III) oxide (La_2O_3).[\[2\]](#)[\[6\]](#)[\[12\]](#)

Decomposition of $\text{La}(\text{NO}_3)_3$ under an inert argon atmosphere at 773 K yields a mixture of La_2O_3 and an ionic nitrate phase.[\[14\]](#)[\[15\]](#) However, when decomposition occurs in the presence of oxygen, Lanthanum oxynitrate (LaONO_3) is the primary product.[\[14\]](#)



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Caption: Thermal decomposition pathway of **Lanthanum(III) nitrate** hexahydrate.

Reactivity and Catalytic Activity

Lanthanum(III) nitrate is a strong oxidizer and may cause fire when in contact with combustible materials.[\[1\]](#)[\[4\]](#)[\[16\]](#) It is incompatible with strong reducing agents and strong acids.[\[4\]](#)

It serves as a versatile and low-toxicity catalyst in green chemistry for numerous organic transformations.[\[17\]](#)

- Synthesis of α -amino nitriles: It catalyzes the one-pot, three-component coupling of carbonyl compounds, amines, and trimethylsilyl cyanide (TMSCN).[\[17\]](#)
- Acylation and Acetylation: It effectively catalyzes the acetylation of alcohols, phenols, and amines using acetic anhydride under mild conditions.[\[17\]](#)
- Dithioacetal Preparation: It is used as a catalyst for the chemoselective synthesis of cyclic and acyclic dithioacetals.[\[5\]](#)

- Synthesis of Bis(indolyl) Methanes: It acts as a reagent for synthesizing bis(indolyl) methanes in solvent-free conditions.[\[5\]](#)[\[7\]](#)

Experimental Protocols

Synthesis of Lanthanum(III) Nitrate

Lanthanum(III) nitrate is typically prepared by the reaction of Lanthanum(III) oxide, hydroxide, or carbonate with nitric acid.[\[1\]](#)[\[6\]](#)[\[18\]](#)

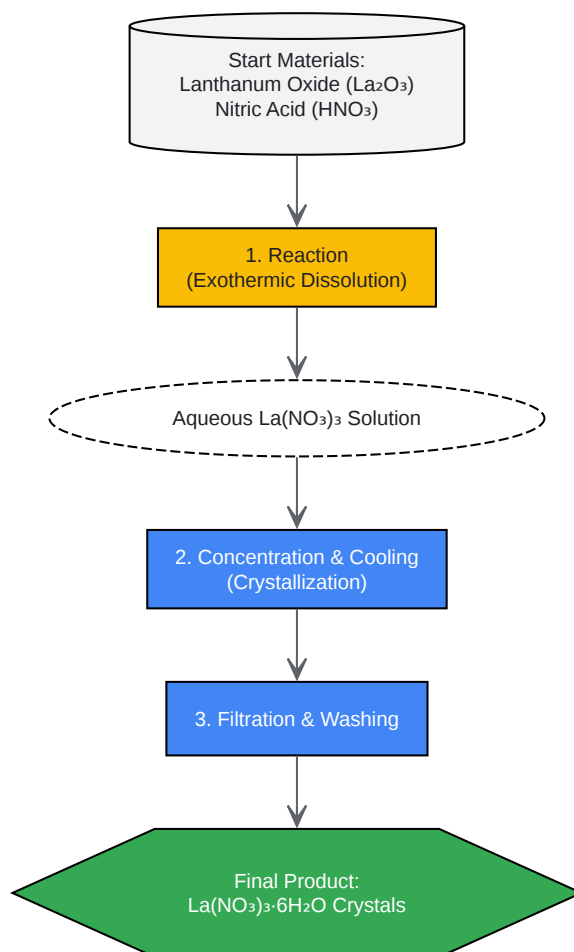
Objective: To synthesize **Lanthanum(III) nitrate** hexahydrate from Lanthanum(III) oxide.

Materials:

- Lanthanum(III) oxide (La_2O_3)
- Concentrated nitric acid (HNO_3)
- Deionized water

Procedure:

- Reaction: Carefully add a stoichiometric amount of Lanthanum(III) oxide powder to concentrated nitric acid in a suitable reaction vessel. The reaction is exothermic and should be performed in a fume hood with appropriate personal protective equipment (PPE).[\[18\]](#)
- Dissolution: Stir the mixture until all the Lanthanum(III) oxide has dissolved, forming a clear solution of **Lanthanum(III) nitrate**.
- Dilution & Filtration: The resulting solution can be diluted with deionized water.[\[18\]](#) If any solid impurities are present, the solution should be filtered.
- Crystallization: The solution is then gently heated to evaporate excess water and concentrate the solution. Upon cooling, **Lanthanum(III) nitrate** hexahydrate crystals will form.
- Isolation and Drying: The crystals are collected by vacuum filtration, washed with a small amount of cold deionized water, and dried in a desiccator or a vacuum oven at a low temperature (below 40°C) to prevent melting and decomposition.[\[1\]](#)



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Caption: General workflow for the synthesis of **Lanthanum(III) nitrate** hexahydrate.

Thermal Analysis via Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

The thermal decomposition of **Lanthanum(III) nitrate** hexahydrate can be precisely studied using TGA and DSC.^{[12][13]}

Objective: To characterize the thermal decomposition stages of La(NO₃)₃·6H₂O.

Methodology:

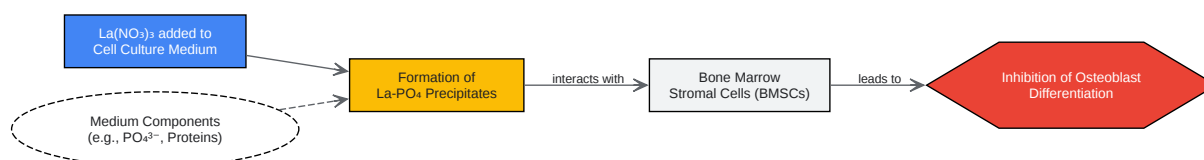
- **Sample Preparation:** A small, accurately weighed sample (typically 5-10 mg) of La(NO₃)₃·6H₂O is placed in an alumina or platinum crucible.

- **Instrumentation:** The analysis is performed using a simultaneous thermal analyzer (STA) capable of performing both TGA and DSC.
- **Experimental Conditions:** The sample is heated from ambient temperature to approximately 800-1000°C at a constant heating rate (e.g., 10 K/min). The experiment is conducted under a controlled atmosphere, such as flowing nitrogen, argon, or air, to study the effect of the gaseous medium on decomposition.[\[14\]](#)[\[15\]](#)
- **Data Analysis:** The TGA curve plots mass change (%) against temperature, revealing the temperatures at which water and nitrate groups are lost. The DSC curve plots heat flow against temperature, indicating endothermic events (like melting and dehydration) and exothermic events (like decomposition).

Applications in Research and Drug Development

Lanthanum(III) nitrate is a key precursor and catalyst in materials science and has emerging applications in biomedical fields.

- **Materials Science:** It is a starting material for synthesizing LaMnO_3 thin films, lanthanum aluminate (LAO) thin films, and LaF_3 nanocrystals.[\[5\]](#) It is also used to prepare advanced materials like phosphors for LEDs, high-performance ceramics, and petroleum cracking catalysts.[\[5\]](#)[\[7\]](#)[\[19\]](#)
- **Drug Development & Biomedical Research:** Lanthanum compounds are explored for drug delivery systems and as contrast agents.[\[7\]](#)[\[19\]](#) Research shows that in cell culture media containing phosphate (like DMEM), $\text{La}(\text{NO}_3)_3$ instantly forms Lanthanum Phosphate (LaPO_4) precipitates.[\[20\]](#) These particles have been shown to inhibit the osteogenic differentiation of bone marrow stromal cells by affecting the expression of key genes and proteins, providing insight into the mechanism of phosphate-lowering drugs like lanthanum carbonate.[\[20\]](#)



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Caption: Interaction of $\text{La}(\text{NO}_3)_3$ in cell media and its effect on osteogenesis.

Safety and Handling

5.1 Hazard Identification

- Oxidizer: May intensify fire; classified as an oxidising solid.[16][21]
- Health Hazards: Causes serious eye damage.[21][22] May cause skin and respiratory tract irritation.[11][16] Ingestion of nitrates can lead to methemoglobinemia.[4] Chronic exposure to high dust concentrations may cause changes in lung function.[23]
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[21]

5.2 Handling and Storage

- Handling: Use with adequate ventilation and wear appropriate PPE, including chemical safety goggles, gloves, and protective clothing.[4][16] Avoid dust generation and keep away from combustible materials.[4][21]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[4] Keep away from heat, sparks, and open flames.[24] Protect from moisture due to its hygroscopic nature.[22][24]

5.3 Toxicological Data

- Oral LD50 (rat): 4500 mg/kg (for the anhydrous form).[4][21][23]
- Genotoxicity: Recent studies suggest that **Lanthanum(III) nitrate** does not exhibit genotoxicity in a battery of tests, including the Ames test, comet assay, and micronucleus test.[25]
- Subchronic Toxicity: Studies in rats have shown that high doses (20 mg/kg) over six months can have injurious effects on hepatocytes (liver cells).[26]

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